

Crotoxyphos: A Technical Guide to its Solubility in Organic and Aqueous Solvents

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Compound of Interest

Compound Name: Crotoxyphos

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Introduction

Crotoxyphos is an organophosphate insecticide and acaricide, functioning as a contact and stomach poison.[1] Its primary mechanism of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve impulse transmission.[2][3] This inhibition leads to the accumulation of acetylcholine at nerve synapses, resulting in paralysis and death of the target pest.[2] Chemically, **crotoxyphos** is identified as (E)-3-[(dimethoxyphosphinyl)oxy]-2-butenic acid 1-phenylethyl ester.[4] The technical material is typically a mixture of geometric and optical isomers.[3] Understanding the solubility of **crotoxyphos** is crucial for its formulation, application, and for assessing its environmental fate and toxicology.

Solubility Data

The solubility of a substance is its ability to dissolve in a solvent to form a homogeneous solution. This property is fundamental in various scientific and industrial applications, including the development of pesticide formulations and toxicological studies.

Aqueous Solubility

Crotoxyphos exhibits limited solubility in water. The reported aqueous solubility is approximately 1 g/L (or 1000 mg/L) at room temperature.[1][3][4] This low aqueous solubility is consistent with its organic structure, which includes hydrophobic aromatic and alkyl groups.[4]

Organic Solvent Solubility

Crotoxyphos demonstrates good solubility in a range of organic solvents. It is soluble in acetone, ethanol, xylene, and highly chlorinated hydrocarbons.^{[1][5]} It is described as slightly soluble in chloroform, kerosene, and saturated hydrocarbons.^{[1][4][5]} The table below summarizes the available quantitative and qualitative solubility data for **crotoxyphos** in various solvents.

Solvent	Solubility	Temperature	Reference
Aqueous			
Water	1 g/L (1000 mg/L)	Room Temperature / 20°C	^{[1][3][4]}
Water	0.1%	Room Temperature	^[5]
Organic			
Acetone	Soluble	Not Specified	^{[1][5]}
Chloroform	Slightly Soluble	Not Specified	^{[1][4][5]}
Ethanol	Soluble	Not Specified	^[5]
Highly Chlorinated Hydrocarbons	Soluble	Not Specified	^{[1][5]}
Kerosene	Slightly Soluble	Not Specified	^[5]
Propan-2-ol	Soluble	Not Specified	^[4]
Saturated Hydrocarbons	Slightly Soluble	Not Specified	^{[1][5]}
Xylene	Soluble	Not Specified	^[4]

Experimental Protocols for Solubility Determination

Standardized methods are crucial for obtaining reliable and comparable solubility data. The Organisation for Economic Co-operation and Development (OECD) provides guidelines for the testing of chemicals that are widely accepted internationally.

Aqueous Solubility Determination (based on OECD Test Guideline 105)

For determining water solubility, OECD Test Guideline 105 describes two primary methods: the Column Elution Method and the Flask Method.[2][6] The choice of method depends on the expected solubility of the substance.

1. Preliminary Test: A preliminary test is often conducted to estimate the approximate solubility and to determine the appropriate method and sample amount for the final test.[2] This involves adding increasing volumes of water to a known amount of the test substance and observing for dissolution.[7]

2. Flask Method (for solubilities $> 10^{-2}$ g/L): This method is suitable for substances like **crotoxyphos** with a solubility of around 1 g/L.

- Principle: A supersaturated or saturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous solution, after removal of undissolved particles, is then determined.
- Procedure:
 - The test substance is dissolved in water at a temperature slightly above the test temperature to achieve saturation.[7]
 - The solution is then cooled and maintained at the test temperature (e.g., 20 ± 0.5 °C) with continuous stirring for a sufficient period to reach equilibrium (a minimum of 24 hours is often recommended).[7]
 - After equilibration, the mixture is centrifuged or filtered to separate the undissolved particles from the aqueous solution.
 - The concentration of **crotoxyphos** in the clear aqueous phase is determined using a suitable and validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[5]

3. Column Elution Method (for solubilities $< 10^{-2}$ g/L): While less applicable to **crotoxyphos**'s known solubility, this method is standard for poorly soluble substances.

- Principle: A solid support material in a microcolumn is loaded with an excess of the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation concentration.[5]
- Procedure:
 - An inert support material is coated with the test substance.[7]
 - The coated support is packed into a microcolumn, and water is passed through it.
 - Fractions of the eluate are collected, and the concentration of the test substance is determined analytically.
 - Elution continues until the measured concentration is constant, indicating that saturation has been reached.

Organic Solvent Solubility Determination

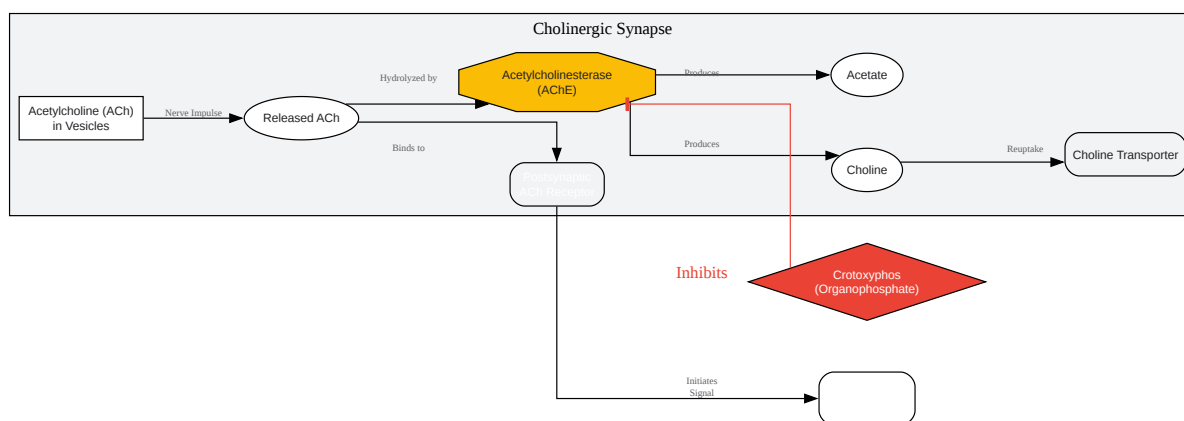
While the OECD has a primary focus on aqueous systems for environmental fate, the principles of the Flask Method can be adapted for organic solvents.

- Procedure:
 - An excess amount of **crotoxyphos** is added to a known volume of the organic solvent in a flask.
 - The mixture is agitated (e.g., using a shaker or stirrer) at a constant temperature until equilibrium is reached.
 - The solution is then filtered or centrifuged to remove any undissolved solid.
 - An aliquot of the clear supernatant is taken, potentially diluted, and the concentration of **crotoxyphos** is determined by a suitable analytical method (e.g., GC, HPLC).

Mandatory Visualizations

Mechanism of Action: Acetylcholinesterase Inhibition

The primary toxicological action of **crotoxyphos** is the inhibition of the enzyme acetylcholinesterase (AChE). The following diagram illustrates this signaling pathway.

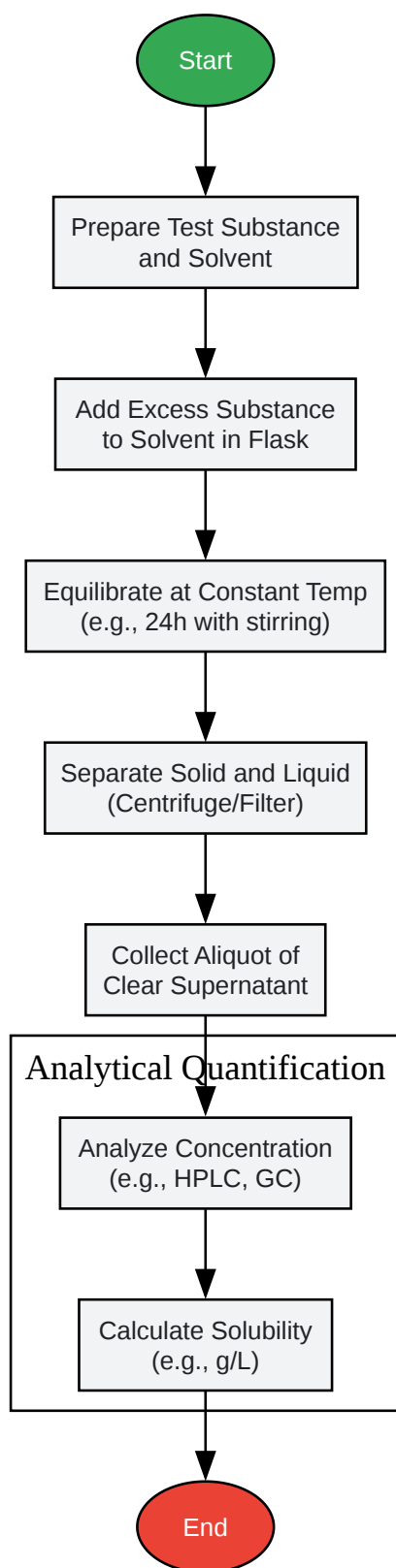


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Acetylcholinesterase Inhibition by **Crotoxyphos**.

Experimental Workflow: Solubility Determination (Flask Method)

The following diagram outlines the typical workflow for determining the solubility of a compound like **crotoxyphos** using the flask method.



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Workflow for the Flask Method of Solubility Testing.

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References

- 1. oecd.org [oecd.org]
- 2. oecd.org [oecd.org]
- 3. acri.gov.tw [acri.gov.tw]
- 4. pure.au.dk [pure.au.dk]
- 5. filab.fr [filab.fr]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. acri.gov.tw [acri.gov.tw]
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